

FALL-39 ELISA Kit: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: FALL-39

Cat. No.: B1576601

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the utilization of the **FALL-39** (also known as IL-39) ELISA kit. This document outlines the quantitative specifications of the assay, a detailed experimental protocol, and the diverse applications of **FALL-39** as a biomarker and therapeutic target in various research and drug development contexts.

Quantitative Data Summary

The **FALL-39** ELISA kit is a sandwich enzyme-linked immunosorbent assay designed for the quantitative measurement of **FALL-39** in various biological samples. The key performance characteristics are summarized in the table below.

Parameter	Specification
Assay Type	Sandwich ELISA
Sample Types	Serum, plasma, tissue homogenates, cell lysates, cell culture supernates
Sensitivity	Typically in the low pg/mL range
Detection Range	Varies by manufacturer, commonly in the range of 15.6-1000 pg/mL
Intra-assay Precision	Coefficient of Variation (CV) < 10%
Inter-assay Precision	Coefficient of Variation (CV) < 12%

Experimental Protocols

This section details the necessary steps for sample preparation and the **FALL-39** ELISA assay procedure. Adherence to this protocol is crucial for obtaining accurate and reproducible results.

Sample Preparation

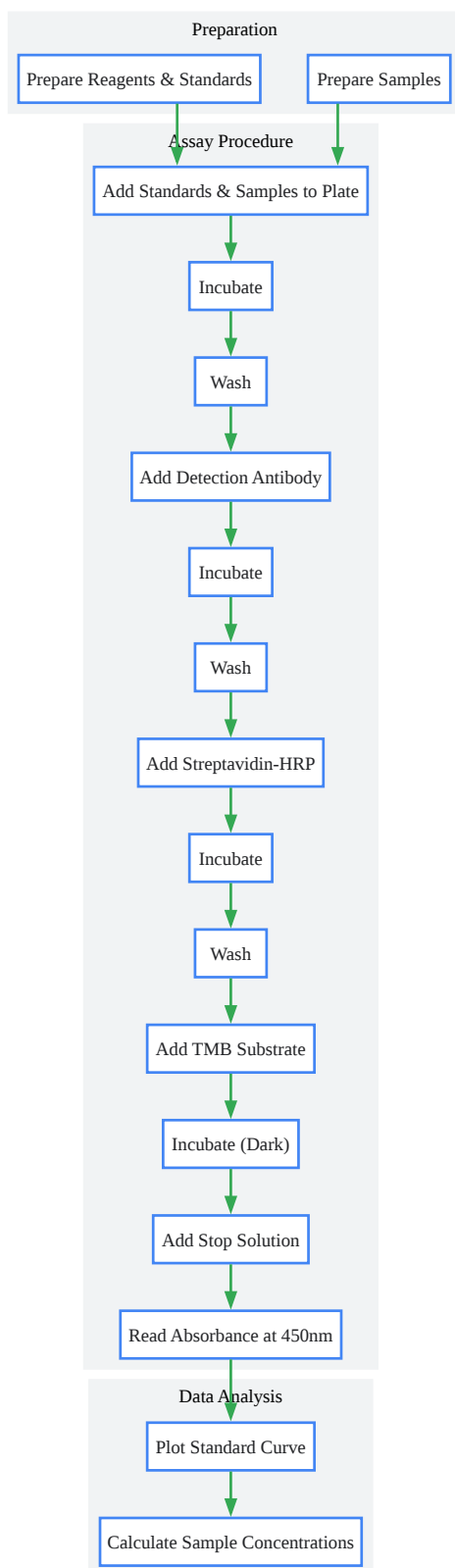
Proper sample collection and preparation are essential for accurate measurements.

- **Serum:** Collect whole blood and allow it to clot for 30 minutes at room temperature. Centrifuge at 3,000 rpm for 15 minutes. Collect the serum supernatant.
- **Plasma:** Collect whole blood into tubes containing an anticoagulant (e.g., EDTA or heparin). Centrifuge at 3,000 rpm for 15 minutes. Collect the plasma supernatant.
- **Cell Culture Supernatant:** Centrifuge cell cultures at 3,000 rpm for 15 minutes to remove any cells or debris. Collect the supernatant.
- **Tissue Homogenates:** Rinse tissues with ice-cold PBS to remove excess blood. Homogenize the tissue in a suitable buffer and centrifuge to remove debris. Collect the supernatant.

Samples should be stored at -20°C or -80°C if not used immediately. Avoid repeated freeze-thaw cycles.

ELISA Assay Procedure

- **Reagent Preparation:** Bring all reagents and samples to room temperature before use. Reconstitute or dilute standards and wash buffers as instructed in the kit manual.
- **Standard and Sample Addition:** Add 100 μ L of standards, samples, and blank controls to the appropriate wells of the pre-coated microplate. It is recommended to run all standards and samples in duplicate.
- **Incubation:** Cover the plate with a plate sealer and incubate for 90 minutes at 37°C.
- **Washing:** Aspirate the liquid from each well and wash three times with 300 μ L of wash buffer per well. After the final wash, invert the plate and blot it against clean paper towels to remove any remaining wash buffer.
- **Detection Antibody Addition:** Add 100 μ L of biotin-conjugated detection antibody to each well. Cover the plate and incubate for 60 minutes at 37°C.
- **Washing:** Repeat the washing step as described in step 4.
- **Streptavidin-HRP Addition:** Add 100 μ L of Streptavidin-HRP conjugate to each well. Cover the plate and incubate for 40 minutes at 37°C.
- **Washing:** Repeat the washing step as described in step 4.
- **Substrate Addition:** Add 90 μ L of TMB substrate to each well. Cover the plate and incubate for 15-30 minutes at 37°C in the dark.
- **Stop Reaction:** Add 50 μ L of stop solution to each well. The color in the wells should change from blue to yellow.
- **Read Plate:** Read the absorbance of each well at 450 nm within 10 minutes of adding the stop solution.
- **Data Analysis:** Calculate the concentration of **FALL-39** in the samples by plotting a standard curve of the known concentrations of the standards versus their absorbance values.



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Caption: Experimental workflow for the **FALL-39** ELISA kit.

Applications in Research and Drug Development

FALL-39, a heterodimeric cytokine composed of the IL-23p19 and Ebi3 subunits, is a member of the IL-12 family.^[1] It has emerged as a key player in inflammatory and autoimmune diseases, making it a valuable biomarker and a potential therapeutic target.

Biomarker in Inflammatory and Autoimmune Diseases

Elevated levels of **FALL-39** have been detected in various autoimmune and inflammatory conditions, suggesting its role as a disease activity biomarker. The **FALL-39** ELISA kit can be used to quantify the levels of this cytokine in patient samples to:

- **Aid in Diagnosis and Prognosis:** Studies have shown a correlation between **FALL-39** levels and the presence and severity of diseases such as rheumatoid arthritis, systemic lupus erythematosus (SLE), and autoimmune thyroid disease.^{[2][3]}
- **Monitor Disease Activity:** Serial measurements of **FALL-39** may help in tracking the progression of the disease and the patient's response to treatment.
- **Patient Stratification:** Identifying patients with elevated **FALL-39** levels could help in stratifying them for specific therapeutic interventions.

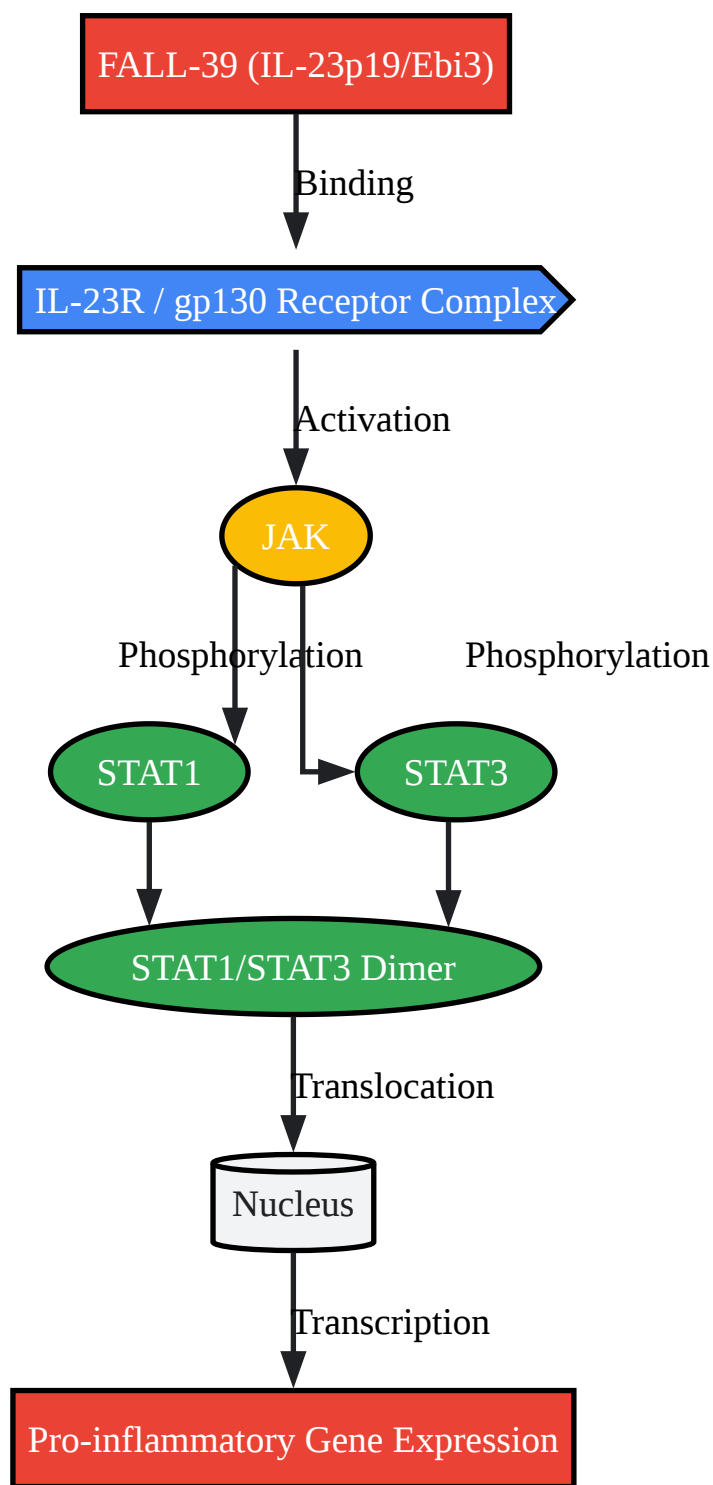
Therapeutic Target in Drug Development

The pro-inflammatory functions of **FALL-39** make it an attractive target for the development of new therapies for autoimmune diseases. The **FALL-39** ELISA kit can be instrumental in the preclinical and clinical development of such drugs by:

- **Screening for Therapeutic Candidates:** The kit can be used to assess the ability of potential drug candidates to modulate **FALL-39** production in in vitro and in vivo models.
- **Evaluating Drug Efficacy:** In clinical trials, the ELISA kit can be used to measure the effect of a therapeutic intervention on the circulating levels of **FALL-39**, providing a pharmacodynamic biomarker of drug activity.
- **Understanding Mechanism of Action:** By measuring **FALL-39** levels in conjunction with other biomarkers, researchers can gain insights into the mechanism of action of novel therapeutics.

FALL-39 Signaling Pathway

FALL-39 exerts its biological effects by binding to a heterodimeric receptor complex composed of the IL-23 receptor (IL-23R) and glycoprotein 130 (gp130).^[1] This binding initiates an intracellular signaling cascade that is primarily mediated by the Janus kinase (JAK) and Signal Transducer and Activator of Transcription (STAT) pathway. The activation of this pathway leads to the transcription of various pro-inflammatory genes.



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Caption: The **FALL-39** signaling pathway.

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References

- 1. The role of IL-39 in autoimmune diseases: From general to immunopathogenesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Low levels of serum IL-39 are associated with autoimmune thyroid disease - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Circulating interleukin-39 as a potential biomarker for rheumatoid arthritis diagnosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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